

Solubility of Disperse Red 167 in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Red 167**, a monoazo dye widely used in the textile industry and relevant in various research contexts. Due to the limited availability of precise quantitative solubility data in public literature, this document focuses on providing established qualitative information and detailed experimental protocols for the quantitative determination of its solubility in organic solvents.

Introduction to Disperse Red 167

Disperse Red 167 (C.I. 11338) is a synthetic dye valued for its deep red hue and application in dyeing hydrophobic fibers, particularly polyester.^{[1][2]} Its chemical structure, $C_{23}H_{26}ClN_5O_7$, and molecular weight of approximately 519.93 g/mol, contribute to its characteristic solubility profile.^{[1][2][3]} Understanding its behavior in various organic solvents is critical for optimizing dyeing processes, developing new formulations, and conducting toxicological and environmental impact studies.

Qualitative Solubility Data

Publicly available technical and safety data sheets consistently report the following qualitative solubility information for **Disperse Red 167**.^{[1][4][5][6]}

Table 1: Qualitative Solubility of **Disperse Red 167**

Solvent	Solubility
Acetone	Soluble[1][4][5][6]
Alcohol (e.g., Ethanol)	Soluble[1][5][6]
Water	Insoluble[1][5][6]

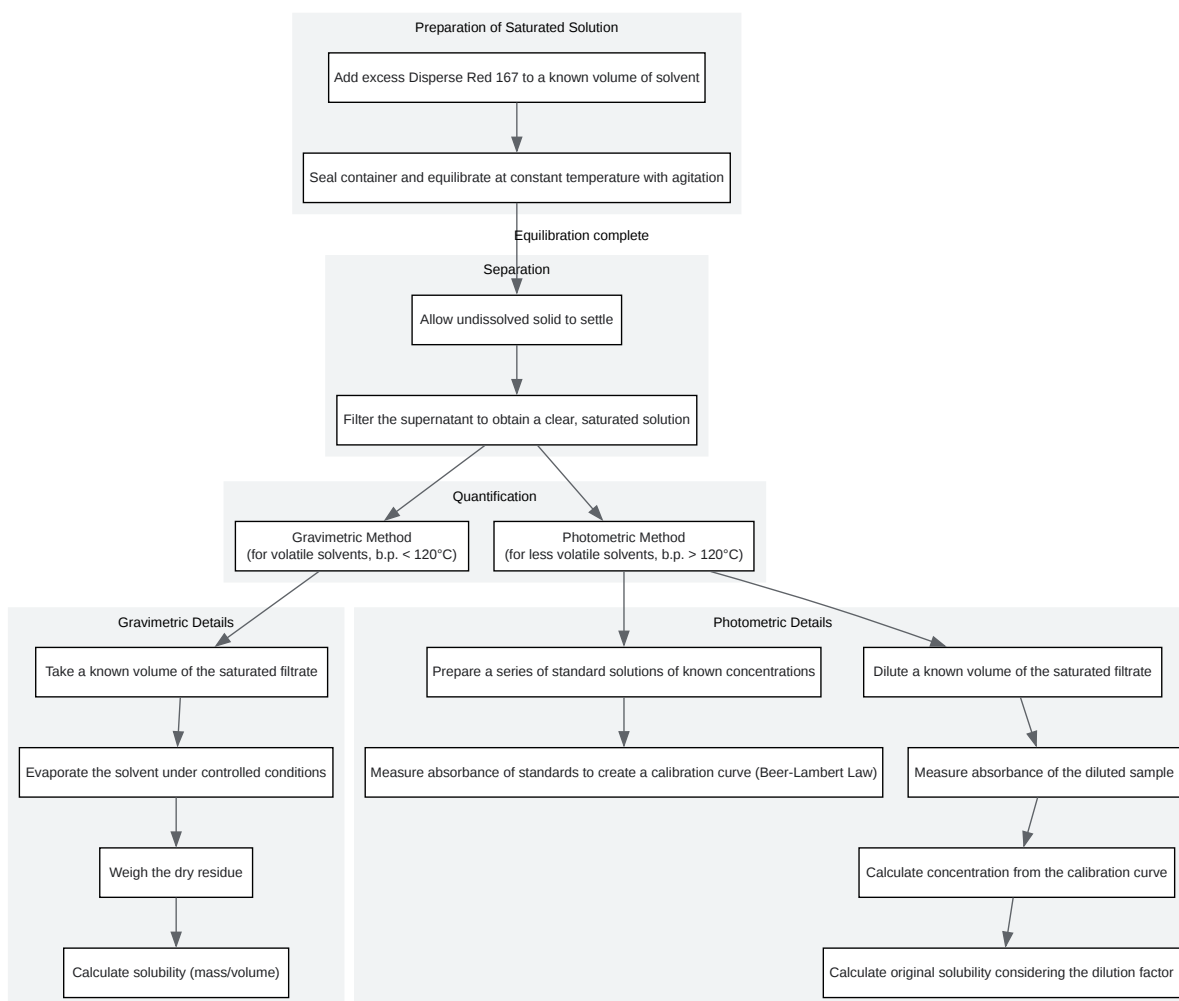
Note: "Soluble" and "Insoluble" are qualitative terms. For precise applications, quantitative determination is essential.

Quantitative Solubility Determination: Experimental Protocols

The quantitative measurement of **Disperse Red 167** solubility in organic solvents can be achieved by following standardized methods. The International Organization for Standardization (ISO) provides a robust framework in ISO 7579:2009, which outlines gravimetric and photometric methods for this purpose.[7][8] These methods are applicable for concentrations between 1 g/L and 1000 g/L.[7]

General Experimental Workflow

The process for determining solubility involves creating a saturated solution at a specific temperature, separating the undissolved solid, and then quantifying the amount of dissolved dye in the supernatant.



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Caption: Experimental workflow for determining the solubility of **Disperse Red 167**.

Detailed Methodology: Isothermal Saturation

This protocol is adapted from the principles outlined in ISO 7579:2009.

Materials and Equipment:

- **Disperse Red 167** (analytical grade)
- Organic solvents of interest (e.g., acetone, ethanol, methanol, dimethylformamide, dimethyl sulfoxide)
- Analytical balance
- Constant temperature shaker bath or magnetic stirrer with temperature control
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- For Gravimetric Method: Drying oven, desiccator, weighing dishes
- For Photometric Method: UV-Vis Spectrophotometer, quartz or glass cuvettes

Procedure:

- Preparation of the Saturated Solution:
 - Add an excess amount of **Disperse Red 167** to a known volume of the selected organic solvent in a sealable glass container (e.g., an Erlenmeyer flask with a ground glass stopper). "Excess" means that undissolved solid should be clearly visible after equilibration.
 - Place the sealed container in a constant temperature shaker bath or on a magnetic stirrer in a temperature-controlled environment. The temperature should be recorded and maintained throughout the experiment (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient time to reach equilibrium. ISO 7579:2009 suggests a mixing time of 3 hours, but this should be validated by preliminary experiments (e.g.,

measuring concentration at different time points until it becomes constant).[9]

- Separation of the Saturated Solution:
 - Once equilibrium is reached, cease agitation and allow the container to rest at the same constant temperature for the undissolved dye to sediment.
 - Carefully withdraw a sample of the supernatant using a pipette or syringe. To ensure all particulate matter is removed, pass the solution through a syringe filter (compatible with the solvent) into a clean, dry container. The filtrate is the saturated solution.
- Quantification of the Dissolved Dye:
 - Method A: Gravimetric Method (Recommended for volatile solvents, b.p. < 120 °C)[7]
 1. Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed, dry weighing dish.
 2. Place the dish in a drying oven at a temperature suitable for evaporating the solvent without degrading the dye. The temperature should be well below the dye's melting point (127 °C for a related compound, **Disperse Red 167:1**).[10]
 3. Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 4. Weigh the dish with the dry dye residue.
 5. Calculate the solubility (S) in grams per liter (g/L) using the formula: $S = (m_2 - m_1) / V$ where:
 - m_1 = mass of the empty weighing dish (g)
 - m_2 = mass of the weighing dish with residue (g)
 - V = volume of the filtrate taken (L)
 - Method B: Photometric Method (Recommended for less volatile solvents, b.p. > 120 °C)[7]

1. Prepare a Calibration Curve:

- Prepare a stock solution of **Disperse Red 167** of a known concentration in the solvent of interest.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Determine the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 167** in the specific solvent by scanning a dilute solution in the UV-Vis spectrophotometer.[\[11\]](#)
[\[12\]](#)
- Measure the absorbance of each standard solution at the λ_{max} .
- Plot a graph of absorbance versus concentration. According to the Beer-Lambert law, this should yield a straight line through the origin. The equation of this line is the calibration curve.

2. Analyze the Saturated Solution:

- Accurately dilute a known volume of the clear, saturated filtrate with the same solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Use the calibration curve equation to determine the concentration of the diluted solution.

3. Calculate Solubility:

- Calculate the solubility (S) in the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
- $S \text{ (g/L)} = \text{Concentration of diluted sample (g/L)} \times (\text{Volume of diluted solution} / \text{Volume of filtrate taken})$

Conclusion

While qualitative data indicates that **Disperse Red 167** is soluble in acetone and alcohol, for scientific and industrial applications requiring precision, quantitative data is necessary. This guide provides a detailed framework based on the ISO 7579:2009 standard for researchers to experimentally determine the solubility of **Disperse Red 167** in various organic solvents. The choice between the gravimetric and photometric methods should be based on the boiling point of the solvent used. Adherence to these standardized protocols will ensure the generation of accurate and reproducible solubility data, which is crucial for the effective application and study of this compound.

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